

Personal protective equipment for handling

GRL-0496

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **GRL-0496**

Cat. No.: **B1264079**

[Get Quote](#)

Essential Safety and Handling Guide for GRL-0496

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **GRL-0496**, a potent inhibitor of SARS-CoV 3CLpro. Adherence to these guidelines is essential to ensure personal safety and environmental protection.

Hazard Identification and Classification

GRL-0496 is classified with the following hazards. This information is critical for risk assessment and the implementation of appropriate safety measures.

| Hazard Classification | GHS Category | Signal Word | Hazard Statement |
|--------------------------|--------------|-------------|---|
| Acute Toxicity, Oral | Category 4 | Warning | H302: Harmful if swallowed. [1] |
| Acute Aquatic Toxicity | Category 1 | Warning | H400: Very toxic to aquatic life. [1] |
| Chronic Aquatic Toxicity | Category 1 | Warning | H410: Very toxic to aquatic life with long lasting effects. [1] |

Personal Protective Equipment (PPE)

Due to the compound's acute oral toxicity and the use of Dimethyl Sulfoxide (DMSO) as a solvent, which can facilitate skin absorption of other chemicals, a comprehensive PPE strategy is mandatory.[\[2\]](#)

| PPE Component | Specification | Rationale |
|------------------------|---|---|
| Gloves | Double gloving with an inner nitrile glove and an outer butyl rubber glove. | Butyl gloves are recommended for handling DMSO as it readily penetrates nitrile gloves. [2] Double gloving provides an additional layer of protection. |
| Eye Protection | Chemical safety goggles or a face shield. | Protects eyes from splashes of the chemical solution. |
| Lab Coat | A buttoned, knee-length lab coat. | Protects skin and personal clothing from contamination. |
| Respiratory Protection | Not generally required if handled in a certified chemical fume hood. | A fume hood provides adequate ventilation and containment. |

Operational Plan: Step-by-Step Handling Procedures

All handling of **GRL-0496**, from preparation of stock solutions to its use in experiments, must be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure risk.

Workflow for Handling **GRL-0496**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **GRL-0496**.

Detailed Protocol:

- Preparation of Stock Solution:
 - GRL-0496** is soluble in DMSO (up to 30 mg/mL) and Ethanol (up to 25 mg/mL).[\[2\]](#)
 - When weighing the powdered compound, use the tare method within a ventilated containment to prevent inhalation of airborne particles.[\[3\]](#) This involves adding the chemical to a pre-weighed, sealed container inside the fume hood and then weighing it outside.
 - Solutions in DMSO or ethanol can be stored at -20°C for up to one month.[\[2\]](#)
- Experimental Use:
 - All procedures involving **GRL-0496** solutions must be conducted within a chemical fume hood.

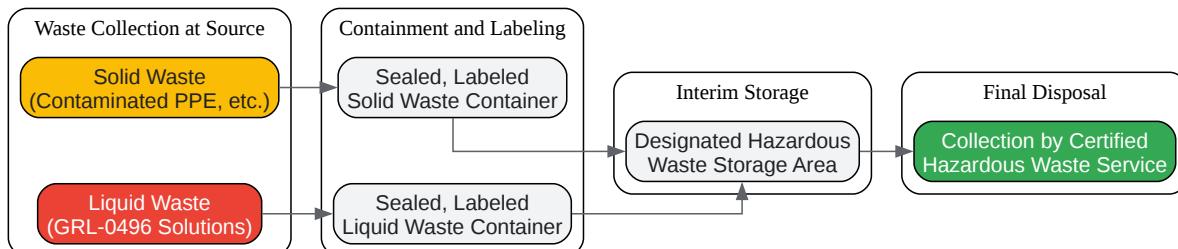
- Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)

Disposal Plan

Proper disposal is critical due to the acute aquatic toxicity of **GRL-0496**.

| Waste Stream | Disposal Procedure |
|---------------|---|
| Liquid Waste | All liquid waste containing GRL-0496, including unused stock solutions and experimental media, must be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the sink. [4] [5] |
| Solid Waste | Contaminated solid waste (e.g., pipette tips, gloves, empty vials) should be collected in a separate, clearly labeled hazardous waste container. Empty containers that held the pure compound may need to be disposed of as hazardous waste. [6] |
| Waste Storage | Store hazardous waste containers in a designated, secure area away from incompatible materials, awaiting collection by a certified hazardous waste disposal service. [4] |

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Disposal plan for **GRL-0496** waste.

By adhering to these procedures, you contribute to a safe and responsible research environment. Always consult your institution's specific safety guidelines and the full Safety Data Sheet (SDS) before working with any new chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DMSO disposal: – Natur Total nutritional supplement [naturtotalshop.com]
- 2. uwatertloo.ca [uwatertloo.ca]
- 3. ehs.uci.edu [ehs.uci.edu]
- 4. depts.washington.edu [depts.washington.edu]
- 5. ehs.washington.edu [ehs.washington.edu]
- 6. research.wayne.edu [research.wayne.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling GRL-0496]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1264079#personal-protective-equipment-for-handling-grl-0496>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com